

An In-depth Technical Guide to the Safety Data Sheet of Triethylsilanol

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Compound of Interest

Compound Name: Triethylsilanol

Cat. No.: B1199358

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **triethylsilanol** (CAS No. 597-52-4), drawing from its Safety Data Sheet (SDS). The information is presented to be readily accessible and useful for laboratory and drug development settings, with a focus on quantitative data, handling procedures, and emergency preparedness.

Chemical and Physical Properties

Triethylsilanol is a colorless liquid with the molecular formula $C_6H_{16}OSi$.^[1] It is primarily used as a chemical intermediate in research and industrial applications.^[2] The following table summarizes its key physical and chemical properties.

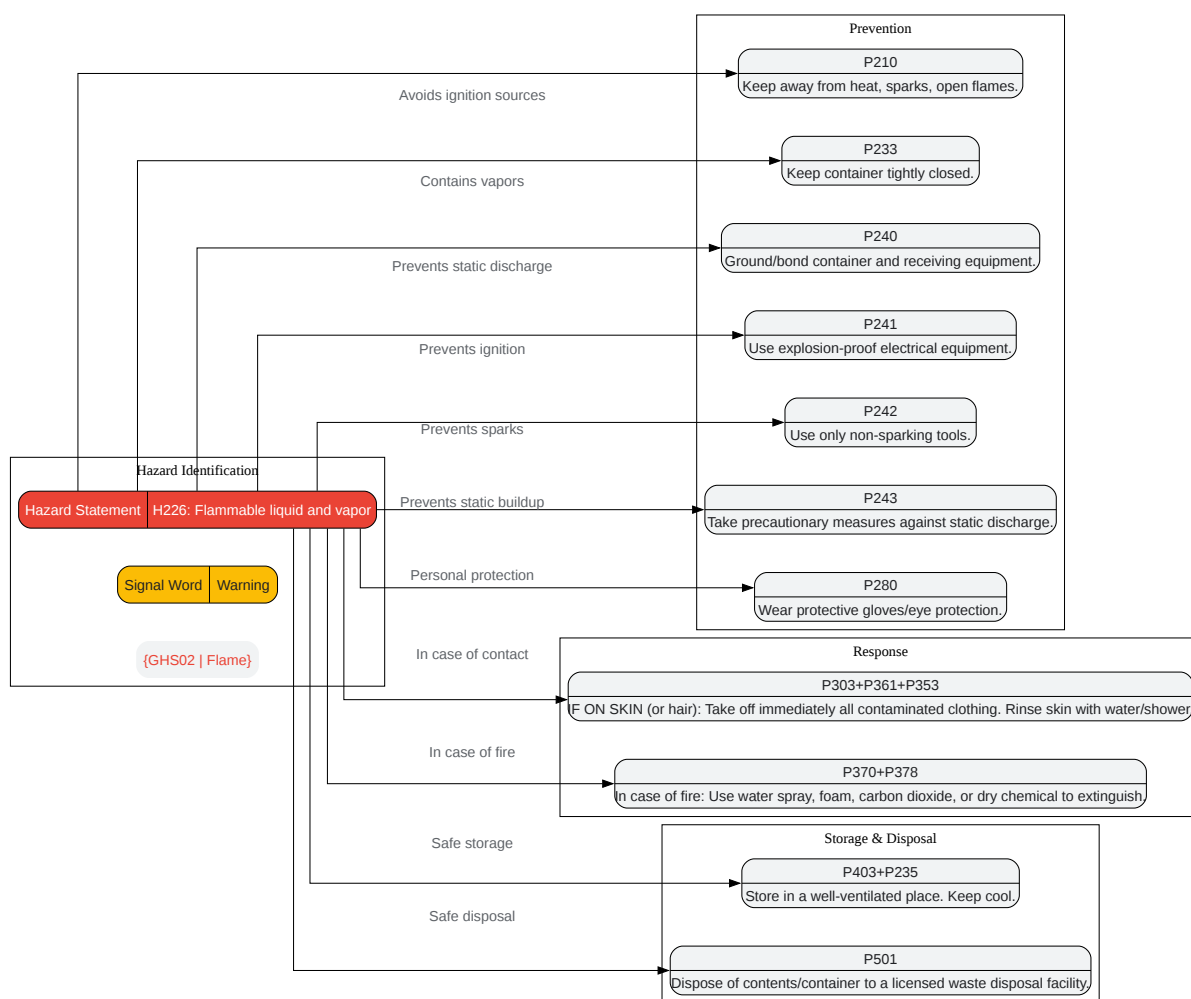
Property	Value	Source(s)
Molecular Weight	132.28 g/mol	[3][4][5]
Appearance	Colorless clear liquid	[1][3][6]
Physical State	Liquid	[1][2][6]
Boiling Point	158 °C (lit.)	[1][3][4][5][7][8]
86-87 °C / 33 mmHg (lit.)	[4][5][7][8]	
Density	0.864 g/mL at 25 °C (lit.)	[1][4][7][8]
Flash Point	57 °C (135 °F) - closed cup	[4][9]
41 °C / 105.8 °F	[1]	
Water Solubility	Insoluble or difficult to mix	[1][5][9]
Refractive Index	n _{20/D} 1.433 (lit.)	[3][4][7][8]
Vapor Density	4.56	[1]

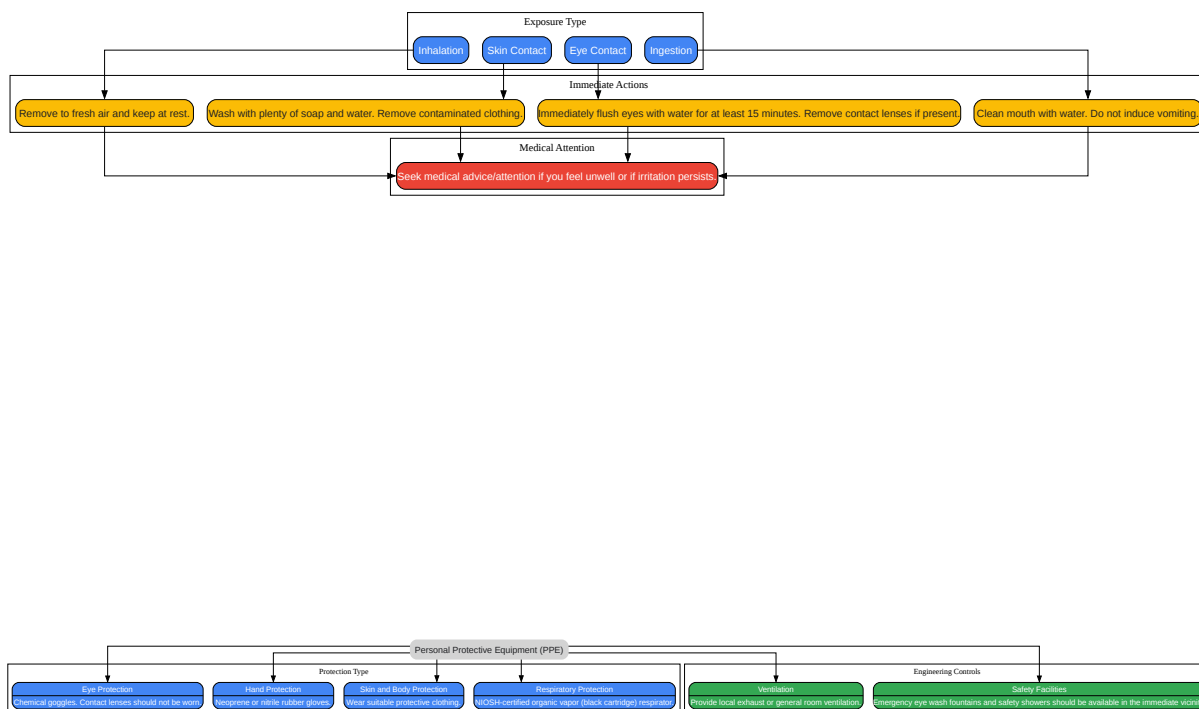
Hazard Identification and Classification

Triethylsilanol is classified as a flammable liquid. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification.

Classification	Code	Description
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][10][11]

The following diagram illustrates the GHS classification and associated precautionary measures.





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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. gelest.com [gelest.com]

- 3. chemimpex.com [chemimpex.com]
- 4. Triethylsilanol 97 597-52-4 [sigmaaldrich.com]
- 5. TRIETHYLSILANOL | 597-52-4 [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. 597-52-4 CAS MSDS (TRIETHYLSILANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. Triethylsilanol | C6H16OSi | CID 69005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. gestis.dguv.de [gestis.dguv.de]
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